

# molecular formula and weight of anhydrous Calcium 5'-inosinate

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## Compound of Interest

Compound Name: Calcium 5'-inosinate

Cat. No.: B1497799

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An in-depth guide to the molecular properties of anhydrous **Calcium 5'-inosinate** for researchers, scientists, and professionals in drug development. This document provides the molecular formula and a detailed calculation of the molecular weight of anhydrous **Calcium 5'-inosinate**, presented in a clear, tabular format for ease of reference.

## Introduction

Anhydrous **Calcium 5'-inosinate** is the calcium salt of inosinic acid, a nucleotide. It is primarily utilized in the food industry as a flavor enhancer, often in synergy with monosodium glutamate (MSG) to create the umami taste. Its role in research and development may extend to studies of taste reception and nucleotide metabolism. Understanding its fundamental molecular properties is the first step in any detailed scientific investigation.

## Molecular Formula and Weight

The chemical composition and molecular weight of anhydrous **Calcium 5'-inosinate** are fundamental parameters for any quantitative scientific work, including stoichiometry, solution preparation, and analytical characterization.

## Molecular Formula

The molecular formula for anhydrous **Calcium 5'-inosinate** is  $C_{10}H_{11}N_4O_8P.Ca$ .<sup>[1]</sup> This formula indicates that each molecule is composed of 10 carbon atoms, 11 hydrogen atoms, 4 nitrogen atoms, 8 oxygen atoms, 1 phosphorus atom, and 1 calcium atom.

## Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of each atom present in the molecule. The standard atomic weights of the constituent elements are provided in the table below, followed by the comprehensive calculation of the molecular weight of anhydrous **Calcium 5'-inosinate**.

Element	Symbol	Quantity	Standard Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	10	12.011	120.11
Hydrogen	H	11	1.008	11.088
Nitrogen	N	4	14.007	56.028
Oxygen	O	8	15.999	127.992
Phosphorus	P	1	30.974	30.974
Calcium	Ca	1	40.078	40.078
Total				386.27

The calculated molecular weight of anhydrous **Calcium 5'-inosinate** is 386.27 g/mol .

## Logical Composition of Anhydrous Calcium 5'-inosinate

The following diagram illustrates the elemental composition of anhydrous **Calcium 5'-inosinate**.

Elemental composition of anhydrous **Calcium 5'-inosinate**.

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## References

- 1. CALCIUM 5'-INOSINATE [drugfuture.com]
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